

Crystal Structure of Calcium Diiodide Tetrahydrate: A Technical Overview

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Compound of Interest

Compound Name: Calcium;diiodide;tetrahydrate

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the known information regarding the crystal structure of calcium diiodide tetrahydrate ($\text{CaI}_2 \cdot 4\text{H}_2\text{O}$). While a definitive crystal structure has been reported in the scientific literature, detailed crystallographic data is not readily available in publicly accessible databases. This document outlines the available physicochemical properties, general synthesis and crystallization methodologies, and provides a framework for the presentation of crystallographic data once obtained.

Physicochemical Properties

Calcium diiodide tetrahydrate is a hydrated form of calcium iodide, appearing as white to off-white or tan crystals or chunks. It is known to be deliquescent, meaning it readily absorbs moisture from the air.

Property	Value	Reference
Chemical Formula	$\text{CaI}_2 \cdot 4\text{H}_2\text{O}$	[1]
Molecular Weight	365.95 g/mol	[1]
CAS Number	13640-62-5	[1]
Appearance	White to off-white to tan crystals or chunks	[2]

Crystallographic Data

The crystal structure of calcium diiodide tetrahydrate was determined by G. Thiele and D. Putzas in 1984 and published in *Zeitschrift für anorganische und allgemeine Chemie*. Unfortunately, the detailed crystallographic data from this publication, including unit cell parameters, space group, and atomic coordinates, is not available in the common crystallographic databases such as the Inorganic Crystal Structure Database (ICSD), the Crystallography Open Database (COD), and the Cambridge Structural Database (CSD).

For the purpose of this guide, a template for the presentation of such data is provided below. Should this data become accessible, it would be organized as follows:

Crystallographic Parameter	Value
Crystal System	Data not available
Space Group	Data not available
Unit Cell Dimensions	
a (Å)	Data not available
b (Å)	Data not available
c (Å)	Data not available
α (°)	Data not available
β (°)	Data not available
γ (°)	Data not available
Unit Cell Volume (Å ³)	Data not available
Z (Formula units per unit cell)	Data not available
Calculated Density (g/cm ³)	Data not available

Experimental Protocols

Synthesis and Crystallization

Detailed experimental protocols for the synthesis of single crystals of calcium diiodide tetrahydrate are not explicitly available. However, a general approach for the synthesis of hydrated calcium iodide crystals can be inferred from related preparations. This typically involves the reaction of a calcium salt with hydroiodic acid, followed by controlled crystallization from an aqueous solution.

General Synthesis of Calcium Iodide Hydrates:

- **Reaction:** Calcium carbonate (CaCO_3) or calcium hydroxide (Ca(OH)_2) is reacted with hydroiodic acid (HI).
- **Neutralization:** The reaction is carried out until the solution is neutralized.
- **Filtration:** Any insoluble impurities are removed by filtration.
- **Crystallization:** The resulting solution of calcium iodide is concentrated by evaporation, and crystals are allowed to form upon cooling. The specific hydrate obtained (e.g., tetrahydrate) will depend on the crystallization temperature and solution concentration.

Crystal Structure Determination

The determination of a crystal structure, such as that of calcium diiodide tetrahydrate, follows a standardized workflow utilizing single-crystal X-ray diffraction.

Workflow for Single-Crystal X-ray Diffraction:

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References

- 1. labshake.com [labshake.com]
- 2. americanelements.com [americanelements.com]

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